

An In-depth Technical Guide to 2-Methoxyphenyl 4-methylbenzenesulfonate

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Compound of Interest

Compound Name: 2-Methoxyphenyl 4-methylbenzenesulfonate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-methoxyphenyl 4-methylbenzenesulfonate**, a chemical compound of interest in organic synthesis and potentially in medicinal chemistry. This document consolidates available data on its chemical properties, synthesis, and potential applications, adhering to rigorous standards of data presentation and experimental detail.

Chemical Identity and Properties

The formal International Union of Pure and Applied Chemistry (IUPAC) name for the compound is (2-methoxyphenyl) 4-methylbenzenesulfonate. It is also commonly known as 2-methoxyphenyl tosylate or guaiacyl tosylate.

Table 1: Physicochemical Properties of **2-Methoxyphenyl 4-methylbenzenesulfonate**

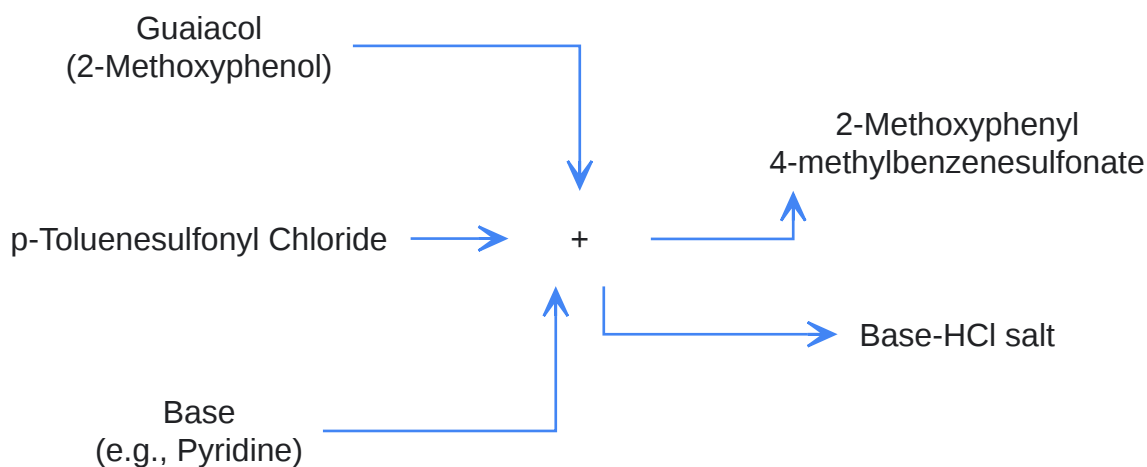
Property	Value	Source
CAS Number	4416-67-5	ChemicalBook
Molecular Formula	C ₁₄ H ₁₄ O ₄ S	Calculated
Molecular Weight	278.33 g/mol	Calculated
Melting Point	85-86 °C	ECHEMI[1]
Boiling Point	Data not available	N/A
Solubility	Data not available	N/A

Synthesis

While a specific, detailed experimental protocol for the synthesis of **2-methoxyphenyl 4-methylbenzenesulfonate** is not widely published, a standard and reliable method can be inferred from the synthesis of analogous sulfonate esters. The most common approach is the esterification of a phenol with a sulfonyl chloride in the presence of a base.

Proposed Synthetic Pathway

The synthesis of **2-methoxyphenyl 4-methylbenzenesulfonate** can be achieved by the reaction of guaiacol (2-methoxyphenol) with p-toluenesulfonyl chloride (tosyl chloride) in the presence of a suitable base, such as pyridine or triethylamine, to neutralize the hydrochloric acid byproduct.



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Caption: Proposed synthesis of **2-methoxyphenyl 4-methylbenzenesulfonate**.

General Experimental Protocol

The following is a generalized experimental protocol based on the synthesis of similar sulfonate esters[2]:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve guaiacol (1.0 equivalent) in a suitable anhydrous solvent (e.g., dichloromethane, pyridine, or toluene).
- **Addition of Base:** Add a suitable base (1.1 to 1.5 equivalents), such as pyridine or triethylamine. If using a non-basic solvent, add the base to the reaction mixture.
- **Addition of Tosyl Chloride:** Cool the mixture in an ice bath (0 °C). Slowly add a solution of p-toluenesulfonyl chloride (1.0 to 1.2 equivalents) in the same solvent.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** Upon completion, quench the reaction with water or a dilute acid solution (e.g., 1 M HCl) to neutralize any remaining base.
- **Extraction:** Extract the aqueous layer with an organic solvent (e.g., dichloromethane or ethyl acetate).
- **Purification:** Combine the organic layers, wash with brine, dry over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate under reduced pressure. The crude product can be purified by recrystallization or column chromatography.

Applications in Drug Development and Medicinal Chemistry

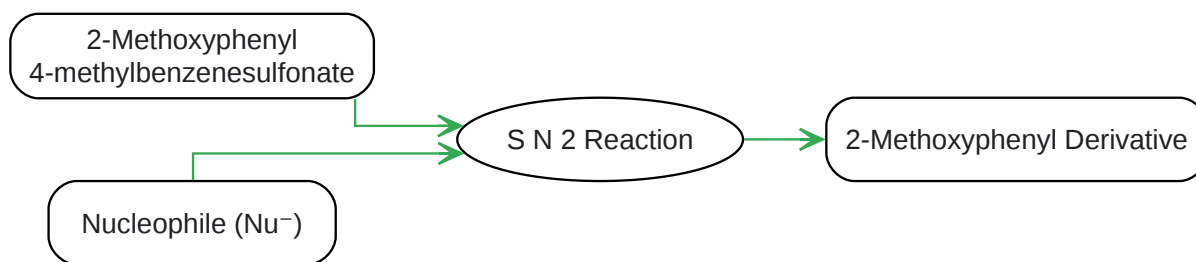
A comprehensive search of scientific literature and chemical databases did not yield specific examples of **2-methoxyphenyl 4-methylbenzenesulfonate** being used as a key intermediate

in the synthesis of a marketed drug or as a compound with demonstrated biological activity.

However, the tosylate group is a well-known and excellent leaving group in nucleophilic substitution reactions. Therefore, **2-methoxyphenyl 4-methylbenzenesulfonate** can be considered a useful synthetic intermediate for introducing the 2-methoxyphenyl moiety into a target molecule. This is a common strategy in medicinal chemistry for structure-activity relationship (SAR) studies.

Potential as a Synthetic Intermediate

The logical application of this compound is as a precursor for the synthesis of various derivatives containing the 2-methoxyphenyl group.



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Caption: General synthetic utility of **2-methoxyphenyl 4-methylbenzenesulfonate**.

Biological Activity and Signaling Pathways

There is currently no publicly available data on the biological activity or the specific signaling pathways modulated by **2-methoxyphenyl 4-methylbenzenesulfonate**. While related compounds containing the 2-methoxyphenyl or benzenesulfonate moieties have been investigated for various biological activities, no direct studies on the title compound have been found. Researchers are encouraged to perform their own biological evaluations to explore the potential of this compound.

Conclusion

2-Methoxyphenyl 4-methylbenzenesulfonate is a readily synthesizable organic compound with potential as a synthetic intermediate in medicinal chemistry and drug discovery. While its

direct biological applications are yet to be explored, its chemical properties make it a valuable tool for the introduction of the 2-methoxyphenyl group in the design of new molecular entities. Further research is warranted to elucidate its potential pharmacological profile.

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References

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- 2. Synthesis routes of 2-Methoxyethyl 4-methylbenzenesulfonate [benchchem.com]
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